

Application Note: 2-Nonenoic Acid in Advanced Surfactant Architectures

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Compound of Interest

Compound Name: 2-Nonenoic acid

CAS No.: 29830-11-3

Cat. No.: B7769363

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Executive Summary

This guide details the utilization of **2-Nonenoic acid** (CAS 3760-11-0) as a functional hydrophobe in the synthesis and formulation of novel surfactants. Unlike standard saturated fatty acids (e.g., nonanoic acid), **2-nonenoic acid** possesses an

-unsaturation (trans-2 double bond) adjacent to the carboxyl group. This structural rigidity alters the critical packing parameter (CPP), enhances antimicrobial efficacy, and provides a reactive site for Michael addition, enabling the creation of "gemini" or polymerizable surfactants.

This document is intended for formulation scientists and drug delivery researchers seeking to modulate micellar morphology or introduce bioactivity into surfactant systems.

Physicochemical Profile & Mechanistic Insight[1]

The Structural Advantage

The defining feature of **2-nonenoic acid** is the conjugated system formed by the alkene and the carboxylic acid.

- Rigidity: The

hybridization at C2 and C3 prevents free rotation, creating a "kink" that is structurally distinct from the cis double bonds found in typical unsaturated lipids (like oleic acid). This rigidity near the headgroup affects the Krafft Point and Critical Micelle Concentration (CMC).

- Reactivity: The electron-deficient alkene serves as a Michael acceptor, allowing the conjugation of hydrophilic thiols or amines to generate novel amphiphiles under mild conditions.

Comparative Properties Table

Property	2-Nonenoic Acid	Nonanoic Acid (Control)	Impact on Formulation
Formula			Unsaturation reduces hydrophobicity slightly.
MW	156.22 g/mol	158.24 g/mol	Negligible difference in mass balance.
Physical State	Liquid (clear/yellowish)	Liquid (clear)	Easy handling at RT.
pKa (approx)	~4.8	4.96	-unsaturation increases acidity (lower pKa).
Odor Profile	Distinct, fatty/waxy	Fatty, unpleasant	Requires masking or purification for cosmetic use.
Bioactivity	High (membrane disruption)	Moderate	2-Nonenoic acid is a potent fungistat/bacteriostat.

Experimental Protocols

Protocol A: Synthesis of Sodium 2-Nonenoate (Anionic Surfactant)

Objective: To generate a water-soluble anionic surfactant for antimicrobial screening or emulsion stabilization.

Materials:

- **2-Nonenoic acid** (>95% purity)
- Sodium Hydroxide (1.0 M standard solution)
- Deionized Water ()
- pH Meter (calibrated)

Methodology:

- Stoichiometric Calculation: Calculate the exact mass of NaOH required to neutralize the acid.
- Dispersion: Add 5.0 g (32 mmol) of **2-nonenoic acid** to 40 mL of DI water in a jacketed beaker at 25°C. Stir at 500 RPM. The acid will form an oily layer (immiscible).
- Titration: Slowly add 1.0 M NaOH while monitoring pH.
 - Observation: As the salt forms, the solution will clarify.
 - Endpoint: Target pH 8.5 - 9.0. Do not exceed pH 10 to avoid excess ionic strength which can artificially lower CMC.
- Lyophilization: Freeze-dry the resulting clear solution to obtain Sodium 2-Nonenoate as a white, hygroscopic powder.

Validation:

- Reconstitute at 10% w/v. Solution must be optically clear.
- Verify absence of free acid via FTIR (disappearance of -COOH stretch at 1700

, appearance of -COO- antisym/sym stretches).

Protocol B: Chemo-Enzymatic Synthesis of 2-Nonenoyl-Glucose (Non-ionic Surfactant)

Objective: To synthesize a biocompatible sugar ester surfactant for drug delivery applications, leveraging the selectivity of lipases to avoid protecting group chemistry.

Workflow Diagram:



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Caption: Chemo-enzymatic workflow for synthesizing non-ionic sugar esters from **2-nonenic acid**.

Step-by-Step Procedure:

- Preparation: In a sealed vial, dissolve Glucose (1 eq) and **2-Nonenoic acid** (3 eq) in dry tert-butanol. Add 5% (v/v) pyridine to improve sugar solubility if necessary.
- Drying: Add activated 4Å molecular sieves to scavenge water (driving equilibrium toward ester).
- Catalysis: Add *Candida antarctica* Lipase B (immobilized, e.g., Novozym 435) at 10% w/w relative to substrates.
- Incubation: Shake at 60°C for 48 hours.
- Work-up: Filter off the enzyme and molecular sieves. Evaporate solvent under reduced pressure.
- Purification: Purify via silica gel chromatography (Eluent: Chloroform/Methanol gradient) to isolate the mono-ester.

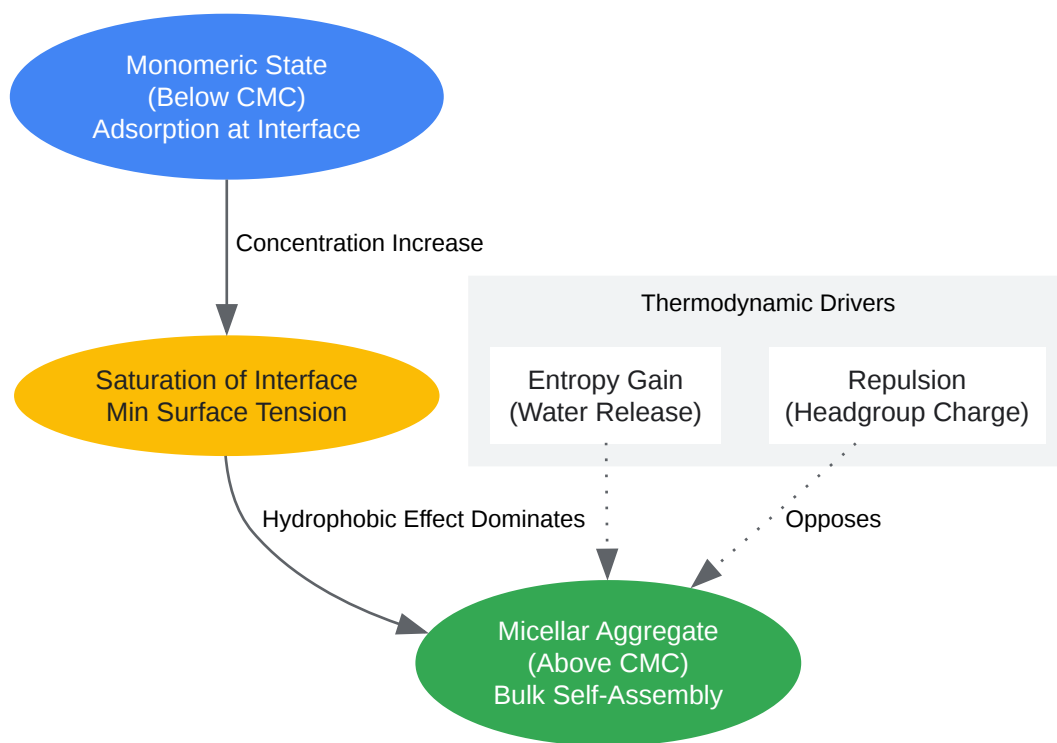
Characterization Protocol: CMC Determination

Objective: Determine the Critical Micelle Concentration (CMC) of Sodium 2-Nonenoate using surface tension tensiometry.

Method: Wilhelmy Plate Method.

- Stock Preparation: Prepare a 500 mM stock solution of Sodium 2-Nonenoate in DI water.
- Dosing: Sequentially dose the stock into a vessel containing pure DI water.
- Measurement: Measure surface tension () after each addition once equilibrium is reached (variation < 0.1 mN/m over 30s).
- Analysis: Plot
vs.
.
 - The CMC is the intersection of the linear decline and the plateau.
 - Expected Range: For C9 salts, CMC is typically high (0.1 - 0.2 M). The trans-double bond may shift this slightly higher due to increased solubility compared to the saturated chain.

Micellization Logic Diagram:



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Caption: Thermodynamic progression of surfactant monomers to micellar aggregates.

Safety & Handling

- Hazard Identification: **2-Nonenoic acid** is a skin and eye irritant. It is corrosive in concentrated form.
- Odor Control: The compound has a pervasive, fatty-waxy odor (associated with aged body odor). All synthesis should be performed in a fume hood. Glassware should be washed with an alkaline solution (NaOH) to convert residual acid to the non-volatile salt form before removal from the hood.
- Storage: Store under nitrogen at 4°C to prevent auto-oxidation of the double bond.

References

- Chemical Identity & Properties
 - PubChem. **2-Nonenoic Acid** (CID 97730).[1][2] National Library of Medicine.

- [\[Link\]](#)
- Surfactant Synthesis (Enzymatic)
 - Gumel, A. M., et al. (2011).
 - [\[Link\]](#)
- Antimicrobial Activity of Fatty Acids
 - Desbois, A. P., & Smith, V. J. (2010). Antibacterial free fatty acids: activities, mechanisms of action and biotechnological potential. *Applied Microbiology and Biotechnology*.
 - [\[Link\]](#)
- CMC Determination Standards
 - Aguiar, J., et al. (2011). Thermodynamics of micellization. *Advances in Colloid and Interface Science*.
 - [\[Link\]](#)

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Sources

- [1. 2-Nonenoic acid | C₉H₁₆O₂ | CID 97730 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
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